

Cdk12-IN-5 stability and storage best practices

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Compound of Interest

Compound Name: Cdk12-IN-5

Cat. No.: B10856903

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Cdk12-IN-5 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Cdk12-IN-5**, a potent and selective CDK12 inhibitor. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

1. What is **Cdk12-IN-5** and what is its mechanism of action?

Cdk12-IN-5 is a pyrazolotriazine-based small molecule that acts as a potent inhibitor of Cyclin-Dependent Kinase 12 (CDK12).[1][2][3][4] CDK12, in complex with Cyclin K, plays a crucial role in the regulation of gene transcription by phosphorylating the C-terminal domain (CTD) of RNA Polymerase II (RNAPII).[5][6][7] This phosphorylation is particularly important for the expression of long genes, including many essential DNA Damage Response (DDR) genes such as BRCA1, ATR, FANCI, and FANCD2.[5][6][8] By inhibiting CDK12, **Cdk12-IN-5** disrupts the transcription of these key DDR genes, leading to a "BRCAness" phenotype. This acquired vulnerability can sensitize cancer cells to DNA-damaging agents and PARP inhibitors.

2. What are the recommended storage conditions for **Cdk12-IN-5**?

Proper storage of **Cdk12-IN-5** is critical to maintain its stability and activity. Recommendations for both solid compound and stock solutions are summarized in the table below.

3. How should I prepare stock solutions of **Cdk12-IN-5**?

It is recommended to prepare a concentrated stock solution of **Cdk12-IN-5** in a suitable solvent such as DMSO.^{[9][10]} Once prepared, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^[1] Store these aliquots at -20°C or -80°C for long-term use.

4. In which solvents is **Cdk12-IN-5** soluble?

Cdk12-IN-5 is soluble in DMSO.^{[9][10]} For in vivo applications, specific formulation protocols are available, which may involve co-solvents such as PEG300, Tween-80, and saline, or corn oil.^[1] It is important to follow the formulation guidelines carefully to ensure proper dissolution and bioavailability.

Quantitative Data Summary

Parameter	Value	Reference
Form	Solid	[1]
Molecular Formula	C ₁₈ H ₁₅ F ₅ N ₈ O	[3][9][11]
Molecular Weight	454.36 g/mol	[3][9][11]
Purity	>98% (by HPLC)	[9]
IC ₅₀ (CDK12)	23.9 nM (at 2 mM ATP)	[1][2][4]
IC ₅₀ (CDK2/Cyclin E)	173 μM (at 2 mM ATP)	[1][2][4]
IC ₅₀ (CDK9/Cyclin T1)	127 μM (at 2 mM ATP)	[1][2][4]

Storage and Stability Best Practices

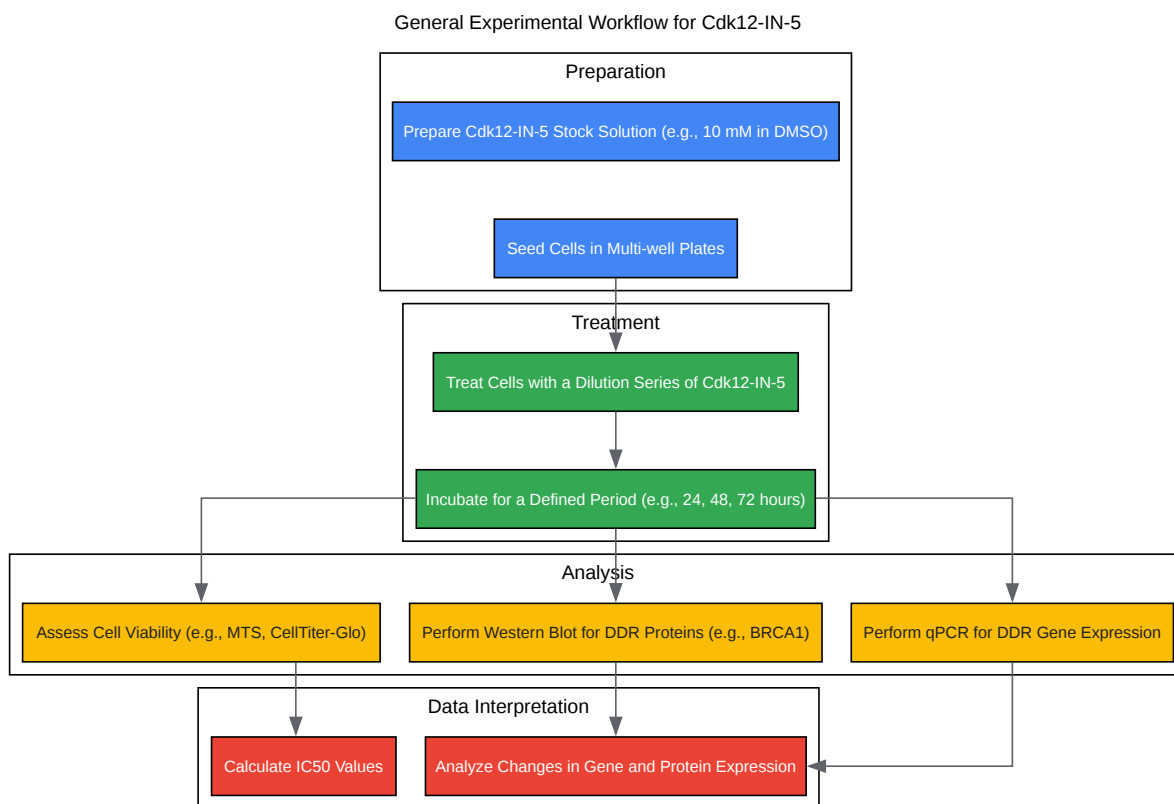
Condition	Solid Cdk12-IN-5	Cdk12-IN-5 Stock Solution
Short-term Storage	0-4°C (days to weeks)	0-4°C (days to weeks)
Long-term Storage	-20°C (months to years)	-20°C (1 month) or -80°C (6 months)
Shipping	Ambient temperature (stable for a few weeks)	Shipped on blue ice

Troubleshooting Guide

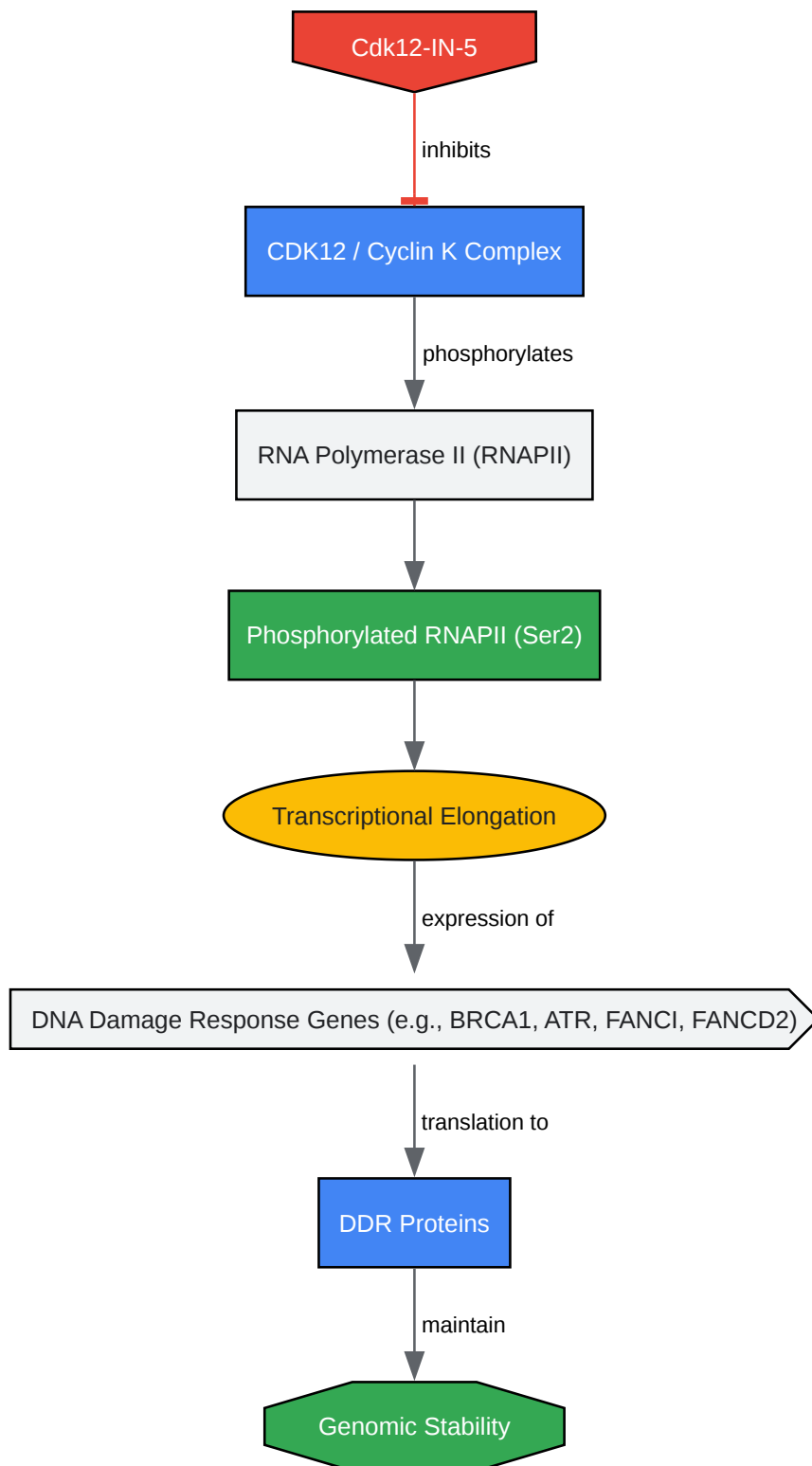
Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Exceeded solubility limit- Temperature fluctuations	- Gently warm the solution- Use sonication to aid dissolution[1][10]- Prepare a fresh stock solution at a lower concentration
Inconsistent or no biological effect	- Compound degradation due to improper storage or handling- Incorrect dosage or concentration- Cell line resistance	- Ensure the compound has been stored correctly and avoid repeated freeze-thaw cycles- Perform a dose-response experiment to determine the optimal concentration- Verify the expression and activity of CDK12 in your cell line
Difficulty dissolving the compound for in vivo studies	- Inappropriate solvent or formulation	- Follow the recommended in vivo formulation protocols precisely[1]- Ensure all components of the formulation are of high purity

Experimental Protocols & Methodologies

General Workflow for a Cell-Based Assay with Cdk12-IN-5



Cdk12 Signaling Pathway and Inhibition by Cdk12-IN-5

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